

Molecular formula and weight of Hexahydrophthalic anhydride.

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Compound of Interest

Compound Name: Hexahydrophthalic anhydride

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An In-depth Technical Guide to Hexahydrophthalic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexahydrophthalic Anhydride** (HHPA), a significant chemical compound with diverse industrial and research applications. The document details its chemical and physical properties, synthesis methodologies, and key applications, with a focus on information relevant to scientific and development professionals.

Core Chemical and Physical Properties

Hexahydrophthalic anhydride is a cyclic dicarboxylic anhydride.^[1] It is a versatile chemical intermediate primarily used as a curing agent for epoxy resins and in the synthesis of alkyds and plasticizers.^{[1][2]}

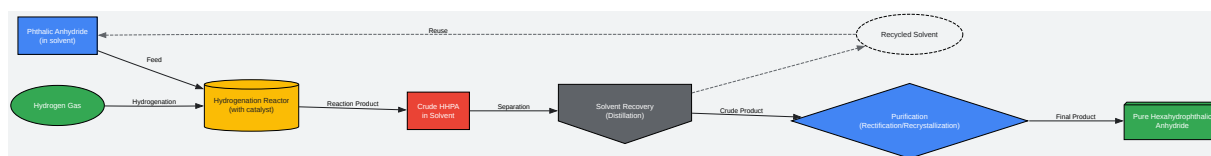
Identifier	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₃	[1][2][3]
Molecular Weight	154.16 g/mol	[1]
IUPAC Name	3a,4,5,6,7,7a-hexahydro-2-benzofuran-1,3-dione	[1]
CAS Number	85-42-7	[1]
Synonyms	1,2-Cyclohexanedicarboxylic anhydride, HHPA, Hexahydro-1,3-isobenzofurandione	[1][2]

Property	Value	Reference
Appearance	White crystalline solid or a clear, colorless viscous liquid when melted.	[4]
Melting Point	32-34 °C	
Boiling Point	158 °C at 17 mm Hg	
Vapor Pressure	5.3 x 10 ⁻² mm Hg at 25 °C	[1]
Solubility	Sparingly soluble in water, with which it reacts to form hexahydrophthalic acid.	

Synthesis and Manufacturing

The primary industrial production method for **hexahydrophthalic anhydride** is the hydrogenation of phthalic anhydride or tetrahydrophthalic anhydride.[1][2]

The synthesis process generally involves the catalytic hydrogenation of the aromatic ring of phthalic anhydride to a saturated cyclohexane ring.



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General workflow for the industrial synthesis of **Hexahydrophthalic Anhydride**.

Synthesis from cis-cyclohexane-1,2-dicarboxylic acid:[5]

- Combine cis-cyclohexane-1,2-dicarboxylic acid (1 mmol, 172 mg) and oxalyl chloride (1.2 mmol, 152 mg, 0.103 ml) in 5 mL of dry toluene.
- Add one drop of freshly distilled DMF.
- Purge the reaction vessel with argon and heat the reaction under stirring for 3 hours.
- After the reaction, stop stirring, decant the toluene solution, and filter it.
- Evaporate the volatiles from the filtrate.
- The resulting product is triturated with diethyl ether to yield the crystalline form of **hexahydrophthalic anhydride**.

Industrial Preparation Method:[6]

- Phthalic anhydride is heated to 50°C and dissolved in a solvent (e.g., dioxane, tetrahydrofuran, cyclohexane) in a dissolving tower maintained at 50-70°C.

- The resulting solution is pressurized and injected into a fixed-bed or constant pressure reactor containing a selective hydrogenation catalyst.
- The hydrogenation reaction is carried out.
- The product stream from the reactor is sent to a solvent recovery tower where the solvent is evaporated.
- The bottom material from the solvent recovery tower is then fed into a rectification tower to purify the **hexahydrophthalic anhydride**.

Applications in Research and Development

Hexahydrophthalic anhydride is a crucial component in various advanced materials. Its primary application is as a hardener for epoxy resins, imparting excellent mechanical strength, thermal stability, and dielectric properties to the cured products.[\[2\]](#)

Key Application Areas:

- **Epoxy Resins:** Used as a curing agent for producing coatings, adhesives, and composite materials. The resulting epoxy systems are noted for their improved color stability and electrical properties compared to amine-cured systems.
- **Electrical Insulation:** Due to its high dielectric strength and thermal stability, it is employed in the manufacturing of electrical insulating materials for electronic components.
- **Polyester and Alkyd Resins:** Serves as an intermediate in the production of alkyd and polyester resins, where it enhances adhesion, gloss, and water resistance.[\[2\]](#)[\[3\]](#)
- **Plasticizers:** Acts as a precursor in the synthesis of plasticizers to improve the flexibility and durability of polymers.
- **Pharmaceuticals and Agrochemicals:** It is also utilized as a raw material in the synthesis of certain pharmaceuticals and agricultural chemicals.

Biological Interactions and Safety Considerations

For professionals in drug development and life sciences, understanding the biological effects of chemical compounds is paramount. **Hexahydrophthalic anhydride** is a known allergen and sensitizer.

- Absorption: Inhalation exposure in human volunteers has shown that **hexahydrophthalic anhydride** is almost completely absorbed in the respiratory tract.[\[1\]](#)[\[2\]](#)
- Metabolism: It is believed to be rapidly hydrolyzed to hexahydrophthalic acid (HHP acid) on the mucous membranes.[\[1\]](#)
- Excretion: HHP acid is excreted through the kidneys. The half-life of HHP acid in plasma is approximately 2 hours.[\[1\]](#)[\[2\]](#) Analysis of HHP acid in plasma or urine can be used for biological monitoring of exposure.[\[1\]](#)

Hexahydrophthalic anhydride is recognized as a cause of occupational immunologic lung diseases, including asthma.[\[5\]](#) Exposure can lead to the development of specific IgE and IgG antibodies, which are associated with immunologically mediated respiratory disease.[\[5\]](#) It can act as a hapten, forming conjugates with human serum proteins, which can trigger an immune response.[\[5\]](#)

- Hazards: May cause allergic skin reactions, serious eye damage, and allergy or asthma symptoms if inhaled.[\[7\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE): It is crucial to use appropriate PPE, including protective gloves, eye and face protection, and respiratory protection in case of inadequate ventilation.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Handling: Avoid contact with skin and eyes and the formation of dust and aerosols.[\[9\]](#) Ensure adequate ventilation in the work area.[\[8\]](#)
- First Aid: In case of contact, immediately flush eyes with water, wash skin with soap and water, and move to fresh air if inhaled.[\[7\]](#)[\[9\]](#) Seek medical attention if symptoms persist.[\[7\]](#)

This guide provides foundational technical information on **hexahydrophthalic anhydride**. For specific applications and detailed safety protocols, consulting the full safety data sheets and relevant literature is strongly recommended.

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